

Carbomer 934: Application Notes and Protocols for Mucoadhesive Formulations

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Compound of Interest

Compound Name: Carbomer 934

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for utilizing **Carbomer 934** as a bioadhesive polymer in mucoadhesive drug delivery systems. **Carbomer 934**, a high molecular weight polymer of acrylic acid, is a well-established excipient known for its excellent mucoadhesive and controlled-release properties.[1][2] These characteristics make it a valuable tool for formulations designed to adhere to mucosal surfaces, thereby prolonging drug residence time and enhancing bioavailability.[1]

Physicochemical Properties and Mechanism of Mucoadhesion

Carbomer 934 is a synthetic polymer that functions as a thickening and mucoadhesive agent in various pharmaceutical formulations.[1] Its mucoadhesive properties are primarily attributed to the formation of hydrogen bonds between the carboxylic acid groups of the polymer and the sialic acid and fucose residues of mucin, the primary glycoprotein component of mucus.[3][4][5] The entanglement of the polymer chains with the mucus network further strengthens this adhesion.[3] The mechanism involves an initial contact stage, where the polymer wets the mucosal surface, followed by a consolidation stage, where the adhesive bonds are formed.[6]

Applications in Mucoadhesive Formulations

Carbomer 934 is a versatile polymer used in a variety of mucoadhesive formulations, including:

- Buccal Tablets and Films: For systemic drug delivery, bypassing the first-pass metabolism.[\[1\]](#)
[\[7\]](#)
- Ophthalmic Gels: To prolong the contact time of ophthalmic drugs with the ocular surface.
- Nasal Gels and Sprays: For local and systemic drug delivery through the nasal mucosa.
- Oral Controlled-Release Tablets: To extend the release of drugs in the gastrointestinal tract.
[\[8\]](#)

Quantitative Data on Carbomer 934 Performance

The following tables summarize key performance parameters of **Carbomer 934** in mucoadhesive formulations, compiled from various studies.

Table 1: Mucoadhesive Strength of **Carbomer 934** Formulations

| Formulation Type | Polymer Combination (Carbomer 934:Other) | Mucoadhesive Strength (Detachment Force in g) | Reference |
|------------------|--|---|---------------------|
| Buccal Tablets | Carbomer 934 : Sodium Alginate : Gelatin (1:1:1) | 23.28 ± 0.86 | [9] |
| Buccal Tablets | Carbomer 934 : Sodium Alginate : Gelatin (5:1:1) | 31.53 ± 1.63 | [9] |
| Buccal Films | Carbomer 934 with Sodium Alginate and PVP K30 | > 5 hours (in vitro residence time) | [4] |

Table 2: Swelling Index of **Carbomer 934** Formulations

| Formulation Type | Polymer Concentration | Swelling Medium | Time (hours) | Swelling Index (%) | Reference |
|------------------|---|----------------------------|--------------|---|---------------------|
| Buccal Tablets | Carbomer 934, Sodium Alginate, Gelatin | Artificial Saliva (pH 6.8) | 6 | Increased with Carbomer 934 concentration | [9] |
| Buccal Films | Carbomer 934 with Sodium Alginate and PVP K30 | Phosphate Buffer (pH 6.8) | 1 | 27.27 ± 0.37 | [4] |

Table 3: In-Vitro Drug Release from **Carbomer 934** Formulations

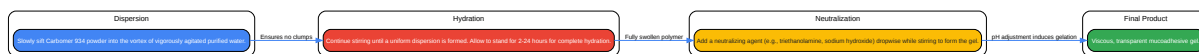
| Formulation Type | Drug | Carbomer 934 Concentration (%) | Dissolution Medium | Time (hours) | Cumulative Drug Release (%) | Reference |
|------------------|------------------------|--------------------------------|-------------------------------------|--------------|-----------------------------|----------------------|
| Matrix Tablets | Theophylline | 10 | Simulated Intestinal Fluid (pH 7.2) | 4 | 45.5 | [10] |
| Matrix Tablets | Theophylline | 30 | Simulated Intestinal Fluid (pH 7.2) | 4 | 33.6 | [10] |
| Matrix Tablets | Theophylline | 50 | Simulated Intestinal Fluid (pH 7.2) | 4 | 24.3 | [10] |
| Buccal Films | Ketorolac Tromethamine | Not specified | Phosphate Buffer (pH 6.8) | >5 | 98.71 | [4] |

Experimental Protocols

Detailed protocols for key experiments to evaluate the performance of **Carbomer 934** in mucoadhesive formulations are provided below.

Preparation of a Carbomer 934 Mucoadhesive Gel (Aqueous Base)

This protocol describes a standard method for preparing a simple aqueous gel using **Carbomer 934**.



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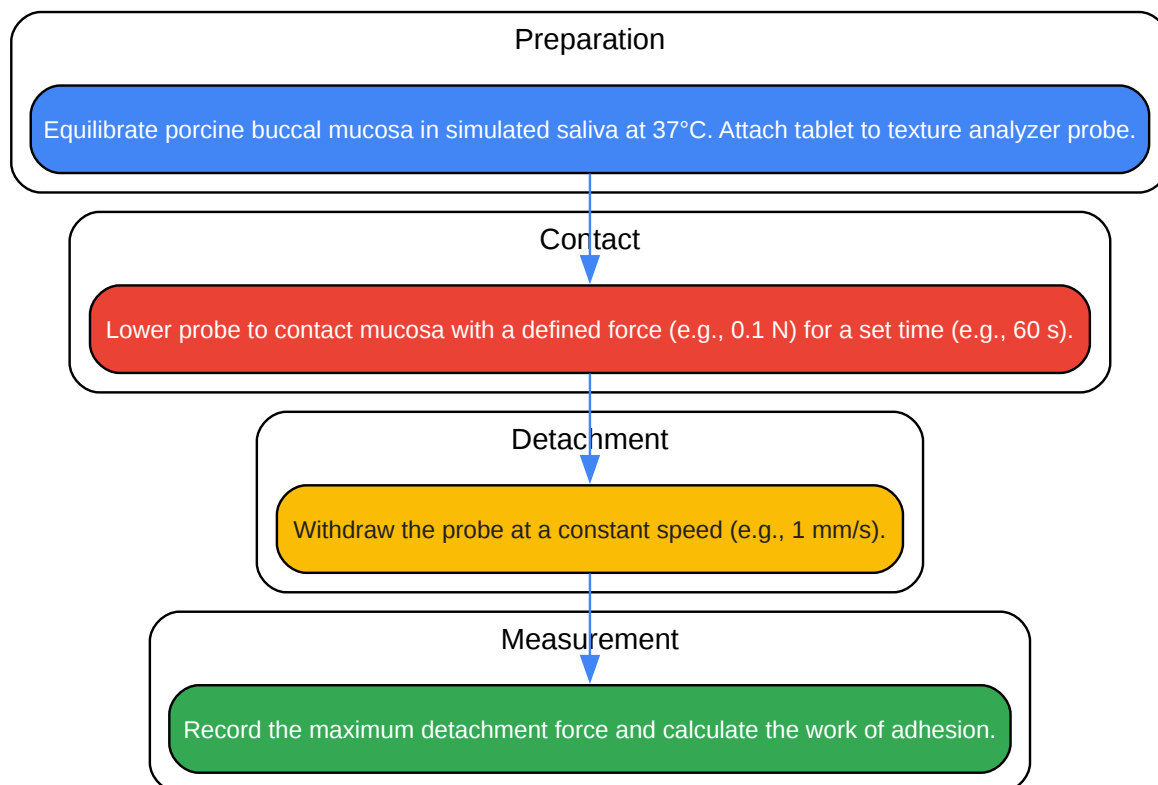
Caption: Workflow for the preparation of a **Carbomer 934**-based mucoadhesive gel.

Methodology:

- **Dispersion:** Slowly and carefully sift the desired amount of **Carbomer 934** powder into the vortex of vigorously agitated purified water. This technique helps prevent the formation of polymer clumps.
- **Hydration:** Continue stirring the dispersion until the polymer is fully wetted and uniformly dispersed. Allow the solution to stand for a period of 2 to 24 hours to ensure complete hydration of the polymer particles.
- **Neutralization:** While stirring, add a neutralizing agent such as triethanolamine (TEA) or a dilute sodium hydroxide solution dropwise. The addition of the neutralizing agent will cause the carboxylic acid groups on the polymer to ionize, leading to uncoiling of the polymer chains and a significant increase in viscosity, resulting in gel formation. Continue to add the neutralizing agent until the desired pH and viscosity are achieved.

Determination of Mucoadhesive Strength using a Texture Analyzer

This protocol outlines the procedure for measuring the force of adhesion between a **Carbomer 934** formulation (e.g., a buccal tablet) and a mucosal tissue.^{[11][12][13][14]}



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Caption: Experimental workflow for mucoadhesion testing using a texture analyzer.

Materials:

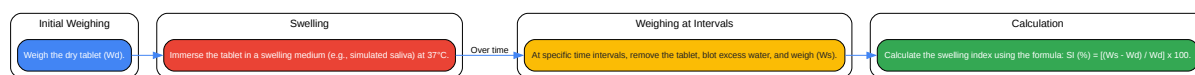
- Texture Analyzer (e.g., TA.XT Plus) with a mucoadhesion test rig.
- Freshly excised porcine buccal mucosa (or other suitable mucosal tissue).
- Simulated saliva solution (e.g., 0.43 g NaCl, 0.22 g CaCl₂, 0.75 g KCl, 0.20 g NaHCO₃, and 0.9 g KH₂PO₄ in 1 L deionized water, pH 6.75).[11]
- **Carbomer 934** formulation (e.g., buccal tablet).
- Double-sided adhesive tape.

Procedure:

- **Tissue Preparation:** Obtain fresh porcine buccal mucosal tissue from a local abattoir. Carefully remove any underlying connective tissue. Equilibrate the tissue at 37 ± 0.5 °C in the simulated saliva solution before each test.[\[11\]](#)
- **Sample Mounting:** Securely attach the **Carbomer 934** tablet to the texture analyzer probe using double-sided adhesive tape.[\[11\]](#)
- **Test Setup:** Mount the porcine tissue on the mucoadhesion rig and moisten the surface with the simulated saliva solution.
- **Adhesion Test:**
 - Lower the probe with the attached tablet towards the mucosal surface at a pre-set speed (e.g., 1 mm/s).
 - Apply a defined downward contact force (e.g., 0.1 N) for a specific contact time (e.g., 60 seconds) to ensure intimate contact between the tablet and the mucosa.[\[11\]](#)
 - Withdraw the probe from the tissue at a constant speed (e.g., 1 mm/s).[\[11\]](#)
- **Data Acquisition:** The texture analyzer software will record the force required to detach the tablet from the mucosa as a function of distance. The maximum force is recorded as the detachment force, and the area under the force-distance curve represents the work of adhesion.
- **Replicates:** Repeat the experiment at least three times with fresh tissue samples for each formulation.

Determination of Swelling Index

This protocol describes a gravimetric method to determine the swelling behavior of a **Carbomer 934** formulation.[\[15\]](#)[\[16\]](#)[\[17\]](#)



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Caption: Workflow for determining the swelling index of a hydrogel tablet.

Materials:

- **Carbomer 934** formulation (e.g., tablet).
- Swelling medium (e.g., simulated saliva, phosphate buffer of a specific pH).
- Beakers or petri dishes.
- Analytical balance.
- Filter paper.
- Constant temperature water bath or incubator.

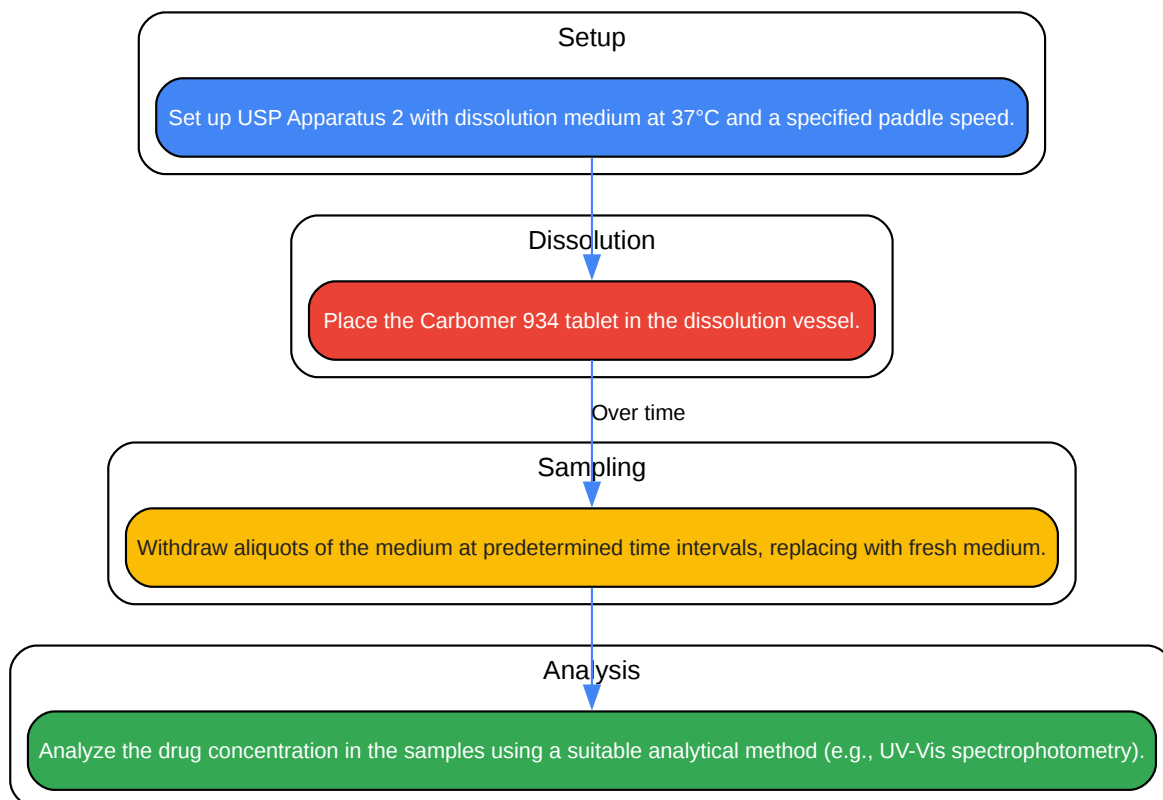
Procedure:

- Initial Weight: Accurately weigh the dry **Carbomer 934** tablet (W_d).
- Swelling: Place the tablet in a beaker or petri dish containing a known volume of the swelling medium, maintained at 37 ± 0.5 °C.
- Weighing at Intervals: At predetermined time intervals (e.g., 15, 30, 60, 120, 240 minutes), carefully remove the swollen tablet from the medium.^[17]
- Blotting: Gently blot the surface of the tablet with filter paper to remove excess surface water.
- Final Weight: Immediately weigh the swollen tablet (W_s).

- Calculation: Calculate the swelling index (SI) using the following formula: $SI (\%) = [(Ws - Wd) / Wd] \times 100$
- Replicates: Perform the experiment in triplicate for each formulation.

In-Vitro Drug Release Study

This protocol details the procedure for conducting an in-vitro drug release study from a **Carbomer 934** matrix tablet using a USP Dissolution Apparatus 2 (Paddle Apparatus).^{[18][19][20][21]}



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Caption: Workflow for an in-vitro drug release study using USP Apparatus 2.

Materials:

- USP Dissolution Apparatus 2 (Paddle Apparatus).
- Dissolution medium (e.g., simulated gastric fluid, simulated intestinal fluid, or a specific buffer).
- **Carbomer 934** matrix tablets.
- Analytical instrument for drug quantification (e.g., UV-Vis spectrophotometer).
- Syringes and filters.

Procedure:

- Apparatus Setup:
 - Fill the dissolution vessels with a specified volume (e.g., 900 mL) of the chosen dissolution medium.
 - Equilibrate the medium to 37 ± 0.5 °C.
 - Set the paddle rotation speed to a specified rate (e.g., 50 rpm).
- Dissolution Test:
 - Place one **Carbomer 934** tablet in each dissolution vessel, ensuring it sinks to the bottom before starting the paddle rotation.
- Sampling:
 - At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8, 12 hours), withdraw a specific volume of the dissolution medium (e.g., 5 mL) from a zone midway between the surface of the medium and the top of the rotating paddle, not less than 1 cm from the vessel wall.
 - Immediately replace the withdrawn volume with an equal volume of fresh, pre-warmed dissolution medium.

- Filter the samples through a suitable filter (e.g., 0.45 μm) to remove any undissolved particles.
- Sample Analysis:
 - Analyze the drug concentration in the filtered samples using a validated analytical method, such as UV-Vis spectrophotometry at the drug's maximum absorbance wavelength.
- Data Analysis:
 - Calculate the cumulative percentage of drug released at each time point, correcting for the drug removed during previous sampling.
 - Plot the cumulative percentage of drug released versus time to obtain the drug release profile.

Safety and Handling of Carbomer 934

Carbomer 934 is generally considered a non-toxic and non-irritant material when used in pharmaceutical formulations. However, as a fine powder, it can cause dust, which may be irritating to the respiratory tract and eyes.

Handling Precautions:

- Ventilation: Use in a well-ventilated area to minimize dust inhalation.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses or goggles.[8]
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[8]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Spills: In case of a spill, avoid generating dust. Vacuum or sweep up the material and place it in a suitable disposal container.[8]

- Storage: Store in a cool, dry place in a tightly sealed container to prevent moisture absorption.[8]

By following these guidelines and protocols, researchers and formulation scientists can effectively utilize **Carbomer 934** to develop robust and efficient mucoadhesive drug delivery systems.

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References

- 1. fc.up.pt [fc.up.pt]
- 2. Mechanisms of mucoadhesion of poly(acrylic acid) hydrogels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Mechanisms of Mucoadhesion of Poly(acrylic Acid) Hydrogels | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. japer.in [japer.in]
- 6. technopharmchem.com [technopharmchem.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. 2.4. Mucoadhesion of the Tablets [bio-protocol.org]
- 9. stablemicrosystems.com [stablemicrosystems.com]
- 10. ijper.org [ijper.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Dissolution Testers – USP Guidelines - Total Laboratory Services - ERWEKA UK - Dissolution Testers [totallaboratoryservices.co.uk]

- 16. Dissolution Testing and Drug Release Tests | USP [usp.org]
- 17. researchgate.net [researchgate.net]
- 18. labhut.com [labhut.com]
- 19. serva.de [serva.de]
- 20. pharmaexcipients.com [pharmaexcipients.com]
- 21. oxfordlabfinechem.com [oxfordlabfinechem.com]
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